Technical Support Center: 5-Methylpyrimidine-2,4,6-triamine Purification

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Compound of Interest	
Compound Name:	*5-Methylpyrimidine-2,4,6-triamine*
CAS No.:	*71735-34-7*
Cat. No.:	*B1622846*

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Status: Online | Tier: Level 3 (Senior Application Support) | Topic: Purification & Stability[1][2]

System Overview & Molecule Profile

Compound: **5-Methylpyrimidine-2,4,6-triamine** (also known as 2,4,6-Triamino-5-methylpyrimidine) Chemical Class: Electron-rich Aminopyrimidine Key Characteristics:[2][3][4][5][6][7]

- Basicity: Highly basic due to three electron-donating amine groups (-NH_2).[2]
- Polarity: High polarity; significant hydrogen bonding potential.[2]
- Reactivity: The C5-methyl group activates the ring further, making the amine groups (and the ring itself) susceptible to oxidative coupling (forming azo/nitroso species) and electrophilic attack.
- Solubility Profile: Soluble in acidic aqueous media; moderately soluble in hot water/methanol; poorly soluble in non-polar organic solvents (hexane, ether).[2]

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Ticket #101: "My product turns pink/brown during recrystallization."

Status: Open Severity: High (Purity Degradation) User Report: "I synthesized the crude material (yellow solid).[2] During recrystallization from hot water, the solution turned dark red.[2] The isolated solid is now brown."

Root Cause Analysis

This is a classic symptom of oxidative degradation.[2] Aminopyrimidines are electron-rich systems.[2] In solution, particularly at elevated temperatures and neutral-to-basic pH, dissolved oxygen facilitates the formation of:

- Azo-dimers: Oxidative coupling between amine groups.[2]
- Nitroso species: Oxidation of the ring carbons or amine nitrogens.[2]
- Quinoid-like impurities: These have high extinction coefficients, meaning even trace amounts (ppm level) cause intense discoloration.[2]

Troubleshooting Protocol: The "Degassed Acid" Method

To fix this, you must disrupt the oxidation mechanism by controlling pH and oxygen exposure.

Step-by-Step Resolution:

- Solvent Preparation: Sparge your recrystallization solvent (Water or 10% Ethanol/Water) with Nitrogen or Argon for 15 minutes before heating.[2]
- Acidic Shift: Do not recrystallize the free base directly in neutral water.[2]
  - Suspend crude solid in water.[2]
  - Add 1M HCl dropwise until the solid dissolves (Target pH 2.0–3.0).[2] The protonated pyrimidinium species is significantly more resistant to oxidation than the free base.
- Decolorization: Add Activated Carbon (10 wt% relative to crude mass).[2] Stir at 50°C for 20 minutes under inert atmosphere. Filter hot through Celite.[2]

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- Controlled Precipitation:
  - Cool the filtrate to 10°C.[2][6]
  - Slowly neutralize with 5M NaOH or NH_4OH to pH 8–9 under a nitrogen blanket.[2]
  - The free base will precipitate as a white/off-white solid.[2]
- Drying: Dry in a vacuum oven at 40°C. Crucial: Ensure the vacuum is broken with Nitrogen, not air.[2]

Ticket #102: "HPLC shows no retention (tR ≈ t0) on my C18 column."[2]

Status: Open Severity: Medium (Analytical Failure) User Report: "I am trying to assess purity using a standard C18 column with Methanol/Water. The peak elutes with the solvent front."

Root Cause Analysis

5-Methylpyrimidine-2,4,6-triamine is highly polar and basic.[2] On a standard C18 column at neutral pH:

- Ionization: The molecule is protonated, making it extremely hydrophilic.[2]
- Dewetting: It prefers the aqueous mobile phase over the hydrophobic C18 stationary phase.[2]

Resolution: Ion-Pairing or HILIC Mode

You must alter the separation mechanism to increase retention.[2]

Option A: Ion-Pairing Chromatography (Recommended for QC)[1][2]

- Stationary Phase: C18 (Standard End-capped).
- Mobile Phase A: 10 mM Sodium Octanesulfonate (Ion-pairing agent) + 0.1% Phosphoric Acid (pH ~2.5).[2]
- Mobile Phase B: Acetonitrile.[2]

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- Mechanism: The sulfonate anion pairs with the protonated amine, forming a neutral, lipophilic complex that retains on the C18 chain.[2]

Option B: Hydrogen-Bonding Mode (SHARC)

- Stationary Phase: SHARC-1 (Specific Hydrogen-bond Adsorption Resolution Column) or Amino-functionalized silica.[2]
- Mobile Phase: Acetonitrile (weak solvent) / Methanol (strong solvent).[2]
- Mechanism: Separates based on the molecule's ability to act as a hydrogen bond donor/acceptor.[2]

Comparative Data Table:

Parameter	Standard C18	Ion-Pair C18	HILIC / SHARC
Retention (k')	< 0.5 (Fail)	2.0 – 5.0 (Good)	3.0 – 6.0 (Excellent)
Peak Shape	Tailing (Silanol interaction)	Sharp	Symmetrical
MS Compatible?	Yes	No (Non-volatile salts)	Yes

Ticket #103: "High ash content / Inorganic salt contamination."[2]

Status: Resolved Severity: Medium User Report: "My NMR is clean, but elemental analysis shows low Carbon % and high residue on ignition. I suspect salt contamination from the guanidine neutralization."

Root Cause Analysis

The synthesis often involves reacting Guanidine HCl with a nitrile, followed by neutralization.[2] Sodium Chloride (NaCl) or Sodium Sulfate (Na_2SO_4) coprecipitates with the product because the triamine has poor solubility in cold water, trapping salts in the crystal lattice.[1]

Resolution: The "Slurry Wash" Technique

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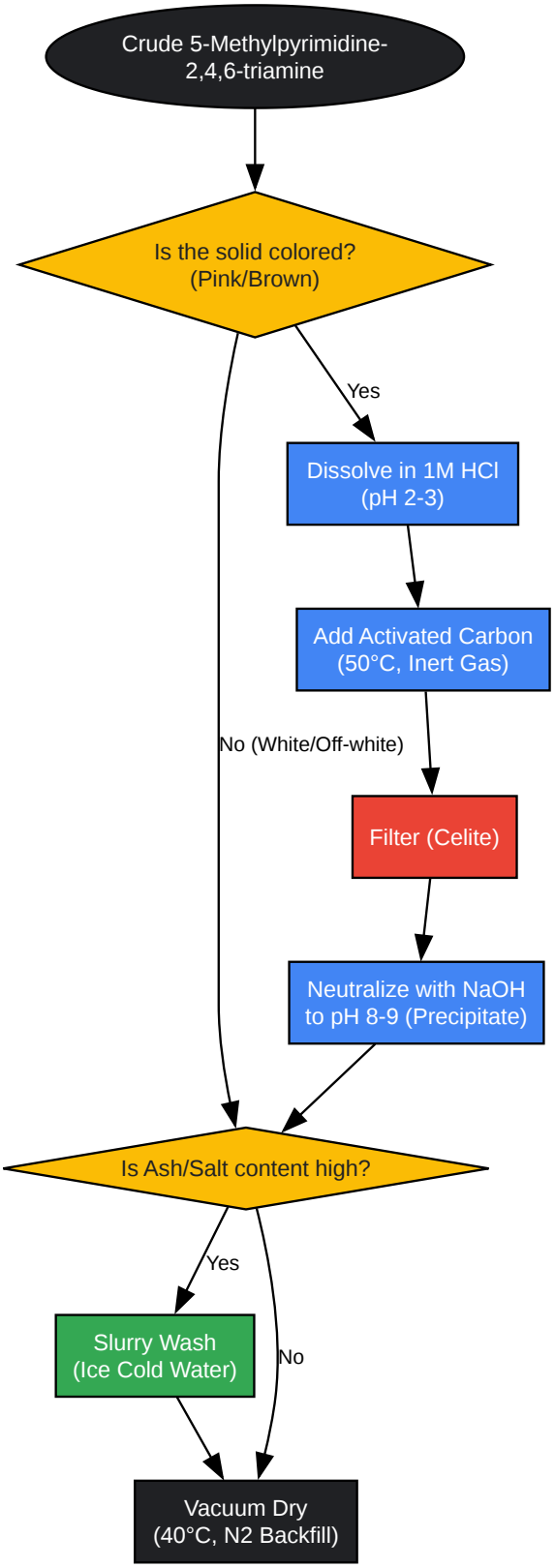
Recrystallization often fails to remove trapped salts if the solubility differential isn't maximized.

- The Water Wash:
  - Suspend the solid in ice-cold water (0–4°C). Use 3 volumes of water per weight of solid (3 mL/g).[2]
  - Why Cold? The inorganic salts (NaCl) remain highly soluble even at 0°C, while the organic triamine is nearly insoluble.
- Agitation: Stir vigorously for 30 minutes.
- Filtration: Filter and wash the cake with a minimal amount of ice-cold water.
- Conductivity Check: Measure the conductivity of the filtrate.[2] Repeat washing until conductivity drops below 50 µS/cm.[2]

Visual Workflow: Purification Decision Tree

The following logic gate helps you decide the purification route based on your crude material's state.

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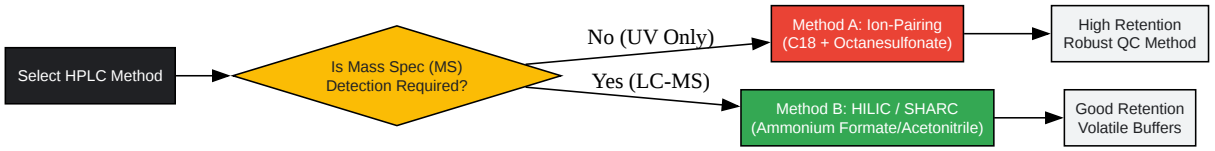


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Figure 1: Purification Logic Gate.[2] Follow the path based on visual inspection and analytical data (Ash/ROI).

Visual Workflow: HPLC Method Selection



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Figure 2: Chromatographic method selection based on detection requirements.

References

- Synthesis and Properties of Aminopyrimidines
  - Traube, W. (1904).[2] Synthesis of 2,4,6-triaminopyrimidine from malonic acid dinitrile and guanidine.[2][8][9] This foundational chemistry establishes the baseline for pyrimidine triamine synthesis and the associated salt contaminants.
  - Source:[1][2]
- HPLC Methodologies for Hydrophilic Amines
  - SIELC Technologies.[2][10] HPLC Separation of Aminopyridines Isomers in Hydrogen-Bonding mode. Describes the use of SHARC columns for separating highly polar aminopyrimidines/pyridines which fail on C18.
  - Source:
- Impurity Profiling & Genotoxicity
  - European Commission (SCCS).[2][11] Opinion on 2,5,6-Triamino-4-pyrimidinol sulfate.[2][7][11] Provides critical data on the stability of triamino-pyrimidines in water and their oxidation rates (relevant homolog).

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- Source:[1]

- General Purification Protocols
  - BenchChem. 5-Nitro-2,4,6-triaminopyrimidine chemical properties. Details the solubility and acid-base precipitation techniques for nitro-substituted analogs, applicable to the 5-methyl variant.
  - Source:[1]

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Sources

- 1. CN105541729A - Method for separating and purifying salt in 2,4,5-triamino-6-hydroxy pyrimidine sulfate production process - Google Patents [patents.google.com]
- 2. 2,4,6-Triaminopyrimidine | C4H7N5 | CID 13863 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthesis and antitumor activity of 2,4-diamino-6-(2,5-dimethoxybenzyl)-5-methylpyrido[2,3-d]pyrimidine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. CN114965738A - HPLC-UV detection method for purity of 2,4-diamino-6-hydroxypyrimidine starting material - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. clearsynth.com [clearsynth.com]
- 8. 2,4,6-Triaminopyrimidine - Wikipedia [en.wikipedia.org]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. HPLC Separation of Aminopyridines Isomers in Hydrogen-Bonding mode on a SHARC 1 HPLC Column | SIELC Technologies [sielc.com]
- 11. ec.europa.eu [ec.europa.eu]

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